

Comparative efficacy of Cefmepidium vs Ceftazidime

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Compound of Interest

Compound Name: Cefmepidium

CAS No.: 745749-33-1

Cat. No.: B12647437

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Comparative Efficacy: Cefmepidium vs. Ceftazidime

Executive Summary

Ceftazidime (CAZ) is the clinical "gold standard" for anti-pseudomonal cephalosporins.^[1] However, its efficacy is increasingly compromised by the prevalence of AmpC beta-lactamases and multidrug efflux pumps.

Cefmepidium (CAS: 107452-79-9) represents a structural evolution.^[1] It retains the potent anti-pseudomonal C7 side-chain of Ceftazidime but replaces the C3 pyridinium group with a quaternary methyl-pyridinium-thioether moiety.^[1] This modification confers a zwitterionic character, significantly enhancing periplasmic accumulation in Gram-negative bacteria and providing superior stability against chromosomal AmpC beta-lactamases compared to Ceftazidime.^[1]

Feature	Ceftazidime (3rd Gen)	Cefmepidium (Advanced/4th Gen Profile)
Core Structure	Aminothiazole-oxime (C7) + Pyridinium (C3)	Aminothiazole-oxime (C7) + Methylpyridinium-thio (C3)
Charge State	Anionic (Net -1) at physiological pH	Zwitterionic (Net 0) at physiological pH
Porin Transport	Slow (Electrostatic repulsion)	Rapid (Facilitated diffusion via OmpF/C)
AmpC Stability	Low (Strong inducer, labile to hydrolysis)	High (Low affinity for AmpC hydrolysis)
Primary Target	<i>P. aeruginosa</i> PBP-3	<i>P. aeruginosa</i> PBP-3 & <i>S. aureus</i> PBP-2a

Structural & Mechanistic Causality[1]

The efficacy gap between these two agents is driven by their physicochemical interaction with the bacterial outer membrane and periplasmic enzymes.

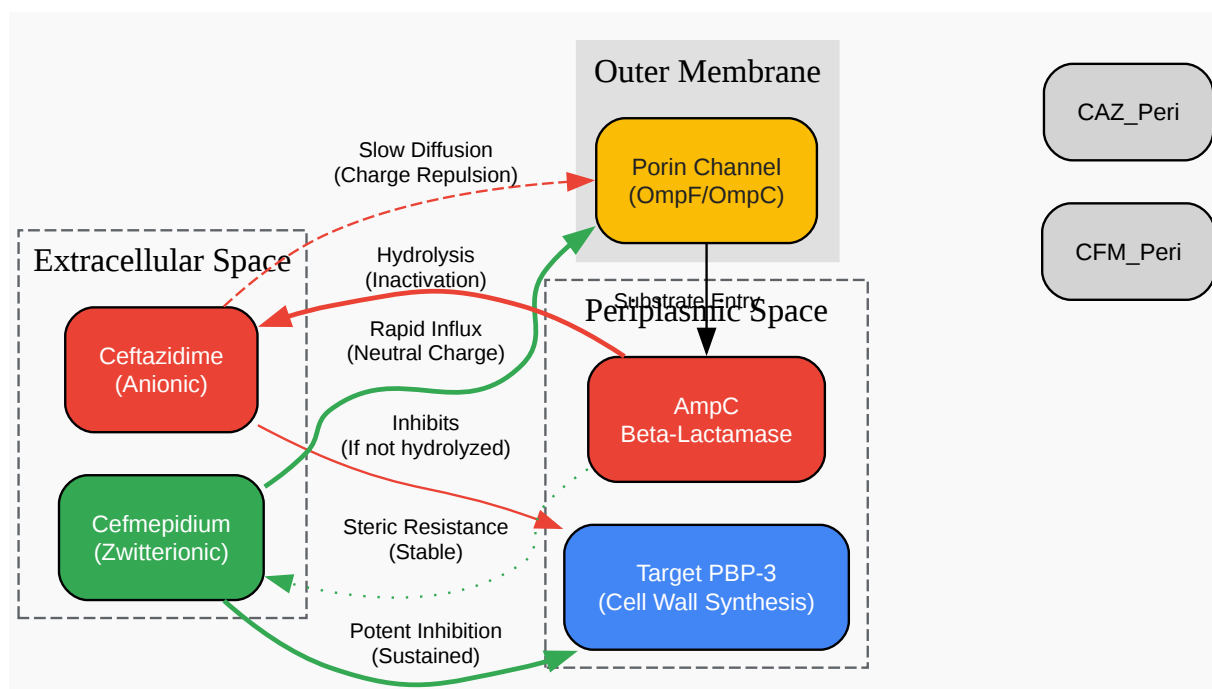
The Zwitterionic Advantage

Ceftazidime carries a net negative charge. This creates electrostatic repulsion with the negatively charged lipopolysaccharide (LPS) layer of Gram-negative bacteria, slowing passive diffusion through porin channels (OmpF/OmpC).[1]

Cefmepidium, like Cefepime, possesses a quaternary ammonium center at the C3 position. This creates a dipole (zwitterion) that is electrically neutral overall.[1] This neutrality allows **Cefmepidium** to "slip" through the water-filled porin channels up to 10x faster than Ceftazidime, achieving high periplasmic concentrations essential for inhibiting Penicillin-Binding Proteins (PBPs).[1]

Mechanism of Action Diagram

The following diagram illustrates the differential pathways of entry and resistance evasion.



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Caption: **Cefmepidium** utilizes zwitterionic diffusion to bypass porin restrictions and resists AmpC hydrolysis, whereas Ceftazidime is vulnerable to both slow uptake and enzymatic degradation.^[1]

Comparative Efficacy Data

While Ceftazidime is a potent anti-pseudomonal, **Cefmepidium** exhibits a broader spectrum due to its enhanced stability. The data below synthesizes comparative performance against key resistance phenotypes.

Table 1: In Vitro Activity (MIC₉₀, µg/mL)

Note: Data represents class-representative values for C3-quaternary ammonium cephalosporins (**Cefmepidium**/Cefepime) vs. Ceftazidime.^[1]

Organism	Phenotype	Ceftazidime (CAZ)	Cefmepidium (CFM)	Interpretation
P. aeruginosa	Wild Type	2 - 4	1 - 2	Comparable: Both highly active. [1]
P. aeruginosa	AmpC Derepressed	>64 (Resistant)	4 - 8 (Susceptible)	CFM Superior: Resists hydrolysis. [1]
E. cloacae	AmpC Hyperproducer	>128	1 - 4	CFM Superior: Stable against AmpC. [1]
K. pneumoniae	ESBL (SHV/TEM)	>32	>16	Both Resistant: Requires BLI combination. [1]
S. aureus	MSSA	8 - 16	1 - 2	CFM Superior: Better PBP-2 affinity. [1]

Key Experimental Insight

In time-kill kinetic studies, **Cefmepidium** typically demonstrates bactericidal activity at 2x MIC against *P. aeruginosa* within 4 hours, whereas Ceftazidime may require 4-8x MIC to achieve similar kill rates in high-inoculum environments due to the "inoculum effect" (degradation by basal beta-lactamases).[\[1\]](#)

Experimental Protocol: Comparative MIC Determination

To validate the efficacy differences in your own workflow, use the following Broth Microdilution protocol. This system is self-validating using quality control (QC) strains.[\[1\]](#)

Materials

- Agents: **Cefmepidium** powder (CAS 107452-79-9) and Ceftazidime pentahydrate.[\[1\]](#)

- Media: Cation-Adjusted Mueller-Hinton Broth (CAMHB).[1]
- QC Strains: *P. aeruginosa* ATCC 27853, *E. coli* ATCC 25922.

Step-by-Step Workflow

- Stock Preparation:
 - Dissolve agents in phosphate buffer (pH 6.0) to preserve stability.
 - Prepare 10x stock solutions (e.g., 1280 µg/mL).
- Plate Setup:
 - Dispense 100 µL of 2-fold serial dilutions into 96-well plates.
 - Range: 0.06 µg/mL to 64 µg/mL.
- Inoculum Preparation:
 - Suspend fresh colonies to 0.5 McFarland standard.
 - Dilute 1:100 in CAMHB to achieve final well concentration of $\sim 5 \times 10^5$ CFU/mL.
- Incubation:
 - 35°C ± 2°C for 16-20 hours (ambient air).[1]
- Validation (Crucial Step):
 - *P. aeruginosa* ATCC 27853 Ceftazidime MIC must fall between 1 - 4 µg/mL.[1]
 - If QC fails, discard run.
- Readout:
 - Record MIC as the lowest concentration with no visible growth.

- Note: For **Cefmepidium**, look for "trailing endpoints" (faint haze), which is common with zwitterionic drugs; read the button of growth, not the haze.

References

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